

Application Notes and Protocols: Measurement of TNF- α Suppression by GSK256066

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: LY456066

Cat. No.: B15618967

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Audience: Researchers, scientists, and drug development professionals.

Introduction

GSK256066 is a highly potent and selective phosphodiesterase 4 (PDE4) inhibitor designed for inhaled administration.[1][2] PDE4 is a key enzyme in the inflammatory cascade, and its inhibition leads to an increase in intracellular cyclic AMP (cAMP), which in turn suppresses the production of pro-inflammatory mediators, including Tumor Necrosis Factor-alpha (TNF- α). TNF- α is a critical cytokine involved in systemic inflammation and the pathogenesis of various inflammatory diseases.[3][4] These application notes provide detailed protocols for measuring the in vitro and ex vivo suppression of TNF- α by GSK256066.

Data Presentation

In Vitro Potency of GSK256066 and Comparators on TNF- α Production

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of GSK256066 and other PDE4 inhibitors on lipopolysaccharide (LPS)-stimulated TNF- α production.

Compound	Cell Type	IC50 (nM)	Reference
GSK256066	Human Peripheral Blood Monocytes	0.01	[1] [2]
GSK256066	Human Whole Blood	0.126	[1] [2]
Roflumilast	Human Peripheral Blood Monocytes	5	[1] [2]
Tofimilast	Human Peripheral Blood Monocytes	22	[1] [2]
Cilomilast	Human Peripheral Blood Monocytes	389	[1] [2]

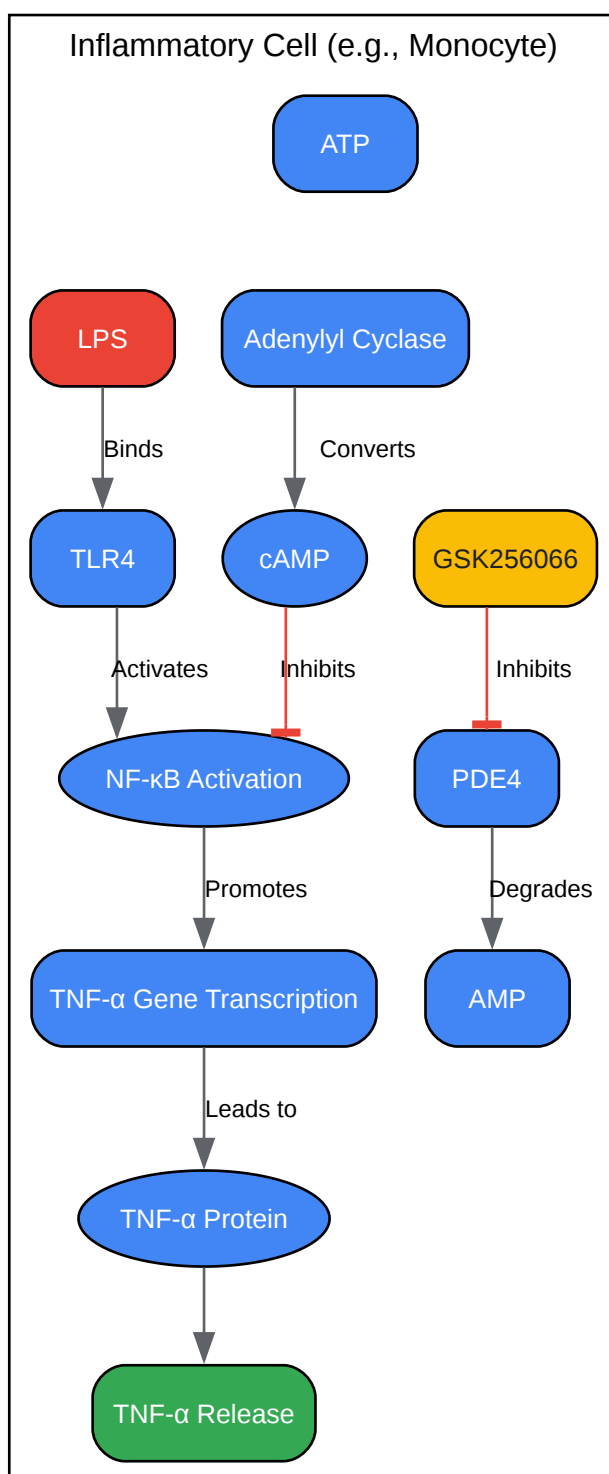
In Vivo Efficacy of GSK256066

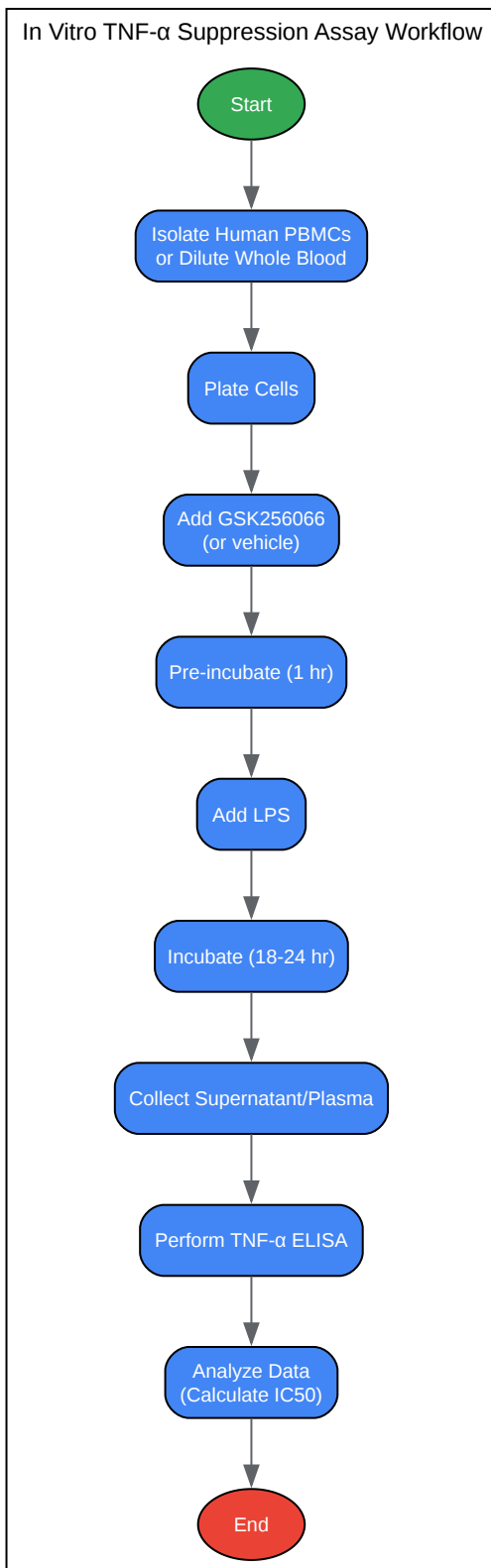
The following table presents the half-maximal effective dose (ED50) values of GSK256066 in animal models of pulmonary inflammation.

Model	Species	Endpoint	ED50 (µg/kg)	Reference
LPS-induced Pulmonary Neutrophilia	Rat	Neutrophil Infiltration	1.1 (aqueous suspension)	[1]
LPS-induced Pulmonary Neutrophilia	Rat	Neutrophil Infiltration	2.9 (dry powder)	[1]
OVA-induced Pulmonary Eosinophilia	Rat	Eosinophil Infiltration	0.4	[5]
LPS-induced Pulmonary Neutrophilia	Ferret	Neutrophil Infiltration	18	[5]

Signaling Pathway

The following diagram illustrates the proposed mechanism of action for GSK256066 in suppressing TNF- α production.





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References

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